

4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

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Technical Guide: 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical properties of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

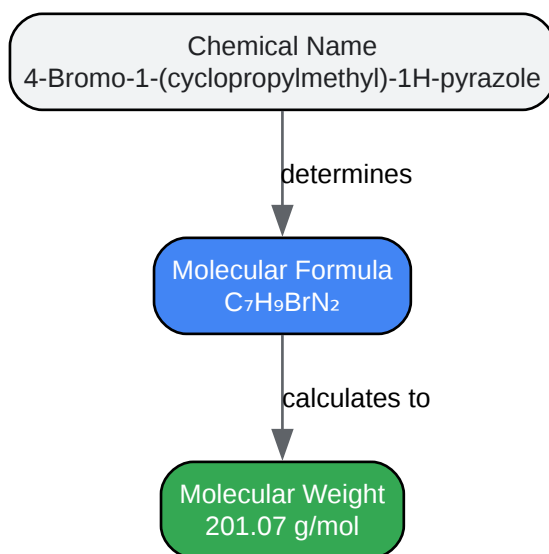
Core Chemical Data

The fundamental molecular properties of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole** are summarized in the table below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₉ BrN ₂	[1]
Molecular Weight	201.07 g/mol	Calculated
IUPAC Name	4-bromo-1-(cyclopropylmethyl)-1H-pyrazole	
CAS Number	1216152-26-9	[1]
InChI Key	QDGAEYSYYWYJHX-UHFFFAOYSA-N	

Structural and Property Relationship

The chemical identity of a molecule is defined by its structure, from which its formula and molecular weight are derived. The following diagram illustrates this fundamental relationship for **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**.



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Logical relationship between chemical name and properties.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, purification, and analysis of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole** are not readily available in the public domain. However, based on the structure of the molecule, standard organic chemistry methodologies would be applicable.

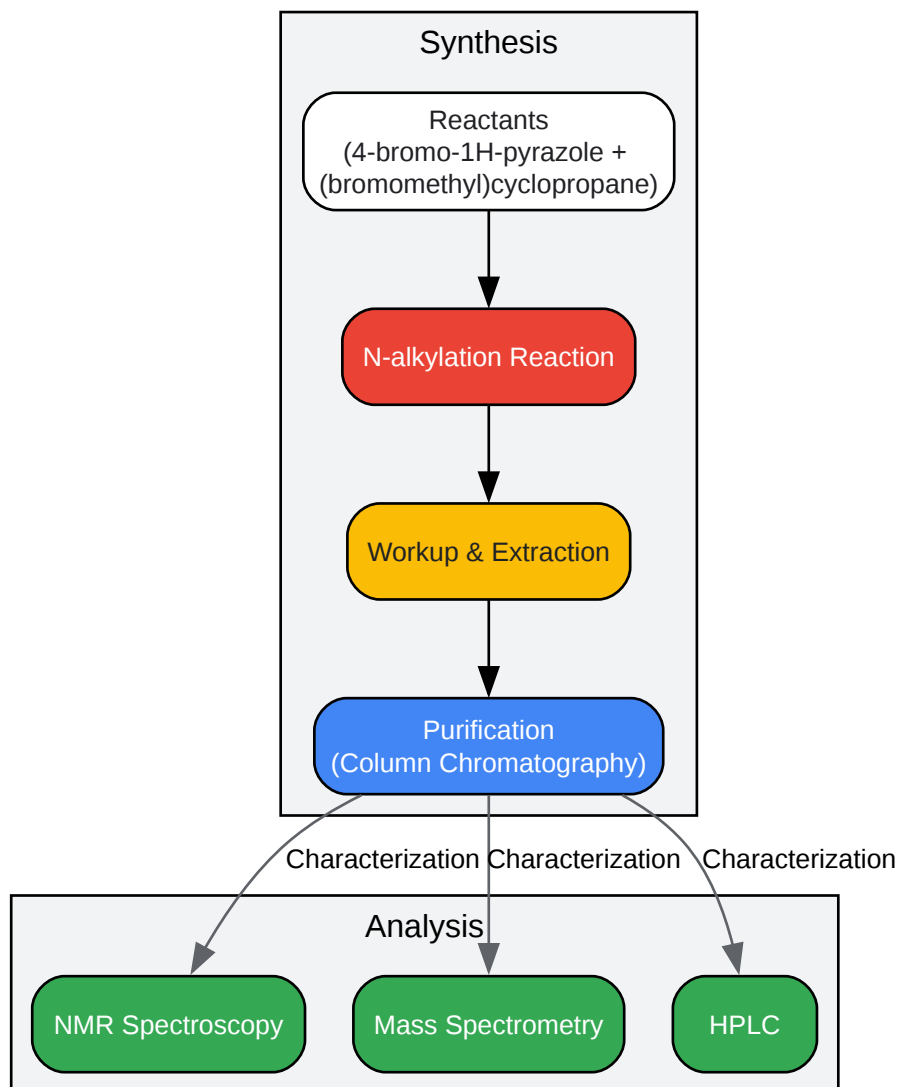
a) Synthesis: A plausible synthetic route would involve the N-alkylation of 4-bromo-1H-pyrazole with a suitable cyclopropylmethyl halide (e.g., (bromomethyl)cyclopropane) in the presence of a base.

- General Workflow:
 - Dissolve 4-bromo-1H-pyrazole in an appropriate aprotic solvent (e.g., DMF or acetonitrile).
 - Add a base (e.g., potassium carbonate or sodium hydride) to deprotonate the pyrazole nitrogen.
 - Add (bromomethyl)cyclopropane to the reaction mixture.
 - Heat the mixture to drive the reaction to completion, monitoring by an appropriate technique (e.g., TLC or LC-MS).
 - Upon completion, perform an aqueous workup to remove inorganic salts.
 - Extract the product into an organic solvent.
 - Purify the crude product using column chromatography.

b) Analytical Characterization: The identity and purity of the synthesized compound would be confirmed using a suite of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the molecular structure by identifying the chemical shifts and coupling constants of the hydrogen and carbon atoms, respectively.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final compound.

The following diagram outlines a general experimental workflow for the synthesis and characterization of this compound.



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General workflow for synthesis and analysis.

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References

- 1. keyorganics.net [keyorganics.net]
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